

Technical Whitepaper: Physicochemical Profiling and Synthetic Methodologies of N-(2,5-Dimethoxyphenyl)hexanamide

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Compound of Interest

Compound Name: N-(2,5-dimethoxyphenyl)hexanamide

Cat. No.: B270809

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Executive Rationale & Structural Significance

In the landscape of modern drug discovery and advanced materials, N-phenylamide derivatives serve as privileged scaffolds. Specifically, **N-(2,5-dimethoxyphenyl)hexanamide** (CAS: 303092-25-3) represents a highly versatile, lipophilic building block^[1].

By coupling an electron-rich 2,5-dimethoxyphenyl headgroup with a flexible, lipophilic hexanamide tail, this molecule offers unique physicochemical properties. In medicinal chemistry, the dimethoxy aromatic ring acts as a potent hydrogen bond acceptor network, often utilized to modulate binding affinity in G-protein coupled receptors (GPCRs) or transient receptor potential (TRP) channels. Meanwhile, the hexanamide aliphatic chain enhances membrane permeability, making it an ideal intermediate for synthesizing central nervous system (CNS) penetrant pharmacophores.

Physicochemical Profiling & Quantitative Data

Before initiating any synthetic or analytical workflow, establishing a rigorous physicochemical baseline is mandatory. The structural formula for **N-(2,5-dimethoxyphenyl)hexanamide** is C14H21NO3, yielding a precise .

The following table summarizes the core quantitative data required for downstream stoichiometric calculations and chromatographic method development.

Property	Value	Scientific Implication
Chemical Name	N-(2,5-dimethoxyphenyl)hexanamide	Core IUPAC identifier.
CAS Registry Number	303092-25-3	Unique database identifier[1].
Molecular Formula	C14H21NO3	Dictates exact mass for MS validation.
Molecular Weight	251.32 g/mol	Essential for molarity and yield calculations[1].
Monoisotopic Mass	251.1521 Da	Target mass for high-resolution mass spectrometry (HRMS).
H-Bond Donors	1 (Amide N-H)	Facilitates directed target-protein interactions.
H-Bond Acceptors	3 (Methoxy & Amide C=O)	Enhances aqueous solubility relative to unsubstituted analogs.

Synthetic Methodology: A Self-Validating Protocol

As a Senior Application Scientist, I mandate that all synthetic workflows operate as self-validating systems. This means incorporating in-line analytical checks that confirm reaction progress before committing to resource-intensive purification steps.

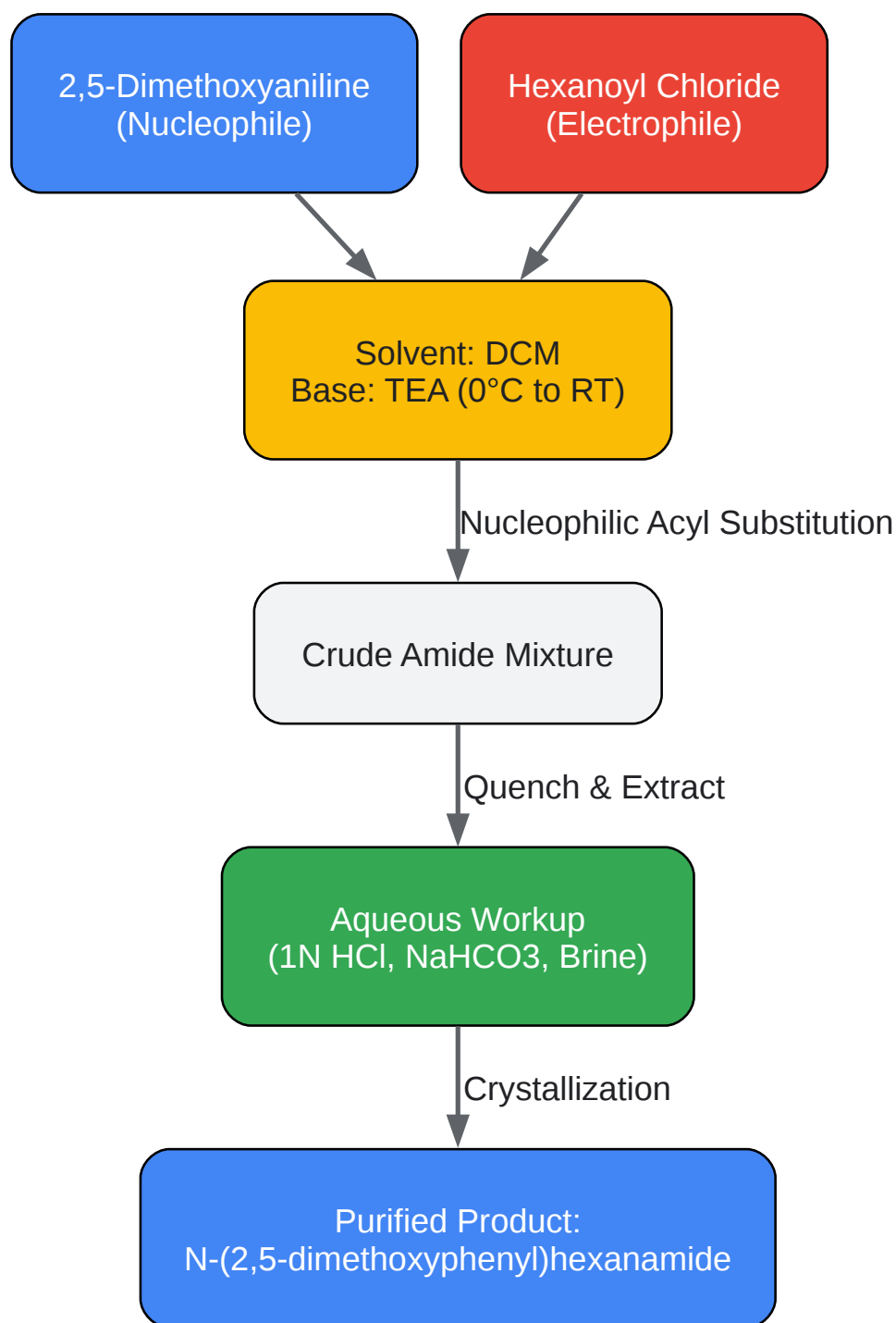
The most efficient route to **N-(2,5-dimethoxyphenyl)hexanamide** is via the nucleophilic acyl substitution of 2,5-dimethoxyaniline with hexanoyl chloride.

Step-by-Step Synthetic Workflow

- Step 1: Preparation of the Nucleophilic Solution
 - Action: Dissolve 10.0 mmol of 2,5-dimethoxyaniline in 30 mL of anhydrous dichloromethane (DCM) under an inert argon atmosphere.
 - Causality: Argon prevents the oxidative degradation of the highly electron-rich aniline ring. Anhydrous DCM is selected to completely exclude moisture, which would otherwise competitively hydrolyze the electrophilic acyl chloride into unreactive hexanoic acid.
- Step 2: Acid Scavenger Addition & Thermal Control
 - Action: Add 15.0 mmol (1.5 eq) of anhydrous triethylamine (TEA) to the solution and cool the reaction flask to 0°C using an ice-water bath.
 - Causality: TEA acts as a non-nucleophilic base to scavenge the corrosive HCl byproduct generated during the reaction, preventing the protonation (and subsequent deactivation) of the remaining aniline. The 0°C environment controls the highly exothermic nature of the initial acyl addition, strictly preventing over-acylation (di-amide formation).
- Step 3: Electrophile Introduction
 - Action: Add 11.0 mmol (1.1 eq) of hexanoyl chloride dropwise over 15 minutes.
 - Causality: Dropwise addition maintains a low steady-state concentration of the highly reactive electrophile, maximizing chemoselectivity for the primary amine over the methoxy oxygens.
- Step 4: Reaction Propagation & In-Line Self-Validation
 - Action: Remove the ice bath and allow the mixture to warm to room temperature, stirring for 2 hours.
 - Self-Validation: After 90 minutes, withdraw a 10 µL aliquot, dilute in 1 mL of LC-MS grade methanol, and inject into a rapid LC-MS system. The complete disappearance of the aniline precursor peak (m/z 154) and the emergence of a dominant product peak at m/z

252.33 [M+H]⁺ self-validates that the reaction has reached quantitative conversion. Do not proceed to workup until this metric is met.

- Step 5: Aqueous Quench and Extraction
 - Action: Quench the reaction with 20 mL of 1N HCl, followed by washing the organic layer with saturated NaHCO₃ and brine.
 - Causality: The HCl wash selectively partitions any unreacted aniline and TEA into the aqueous layer. The NaHCO₃ neutralizes residual acid, and the brine wash breaks any formed emulsions while pre-drying the organic phase.
- Step 6: Isolation
 - Action: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo to yield the crude amide, which can be recrystallized from ethyl acetate/hexanes.



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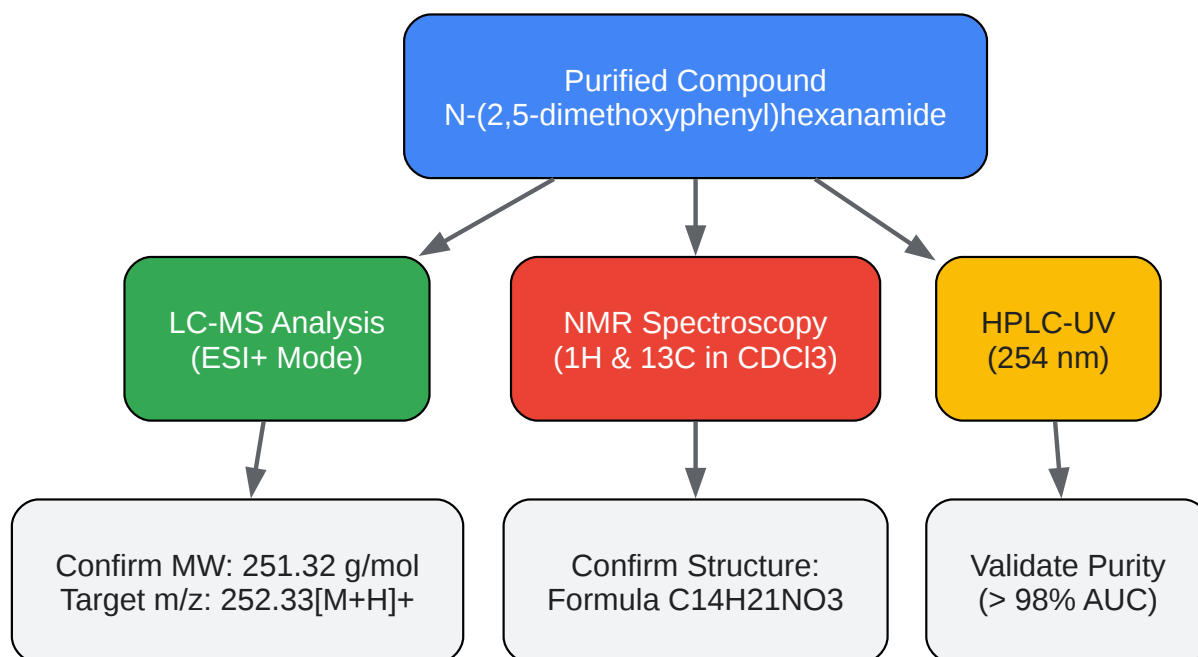
Fig 1: Synthetic workflow for **N-(2,5-dimethoxyphenyl)hexanamide** via acyl substitution.

Analytical Characterization Pathway

To ensure scientific integrity and trustworthiness, the synthesized compound must undergo rigorous analytical validation to confirm its molecular weight (251.32 g/mol) and formula (C₁₄H₂₁NO₃)[1].

LC-MS & HPLC Validation Protocol

- Sample Preparation: Dissolve 1.0 mg of the purified product in 1.0 mL of LC-MS grade Methanol.
- Chromatographic Separation: Inject 2 µL onto a C18 reverse-phase column. Utilize a gradient elution of Water/Acetonitrile supplemented with 0.1% Formic Acid.
 - Causality: Formic acid acts as an essential ion-pairing agent. It facilitates the protonation of the amide nitrogen in the Electrospray Ionization (ESI) source, guaranteeing a robust [M+H]⁺ signal for mass confirmation.
- Mass Spectrometry (ESI⁺): Scan in positive ion mode. The target monoisotopic mass is 251.15 Da. The system must self-validate by detecting a primary adduct at m/z 252.33.
- Purity Assessment: Utilize a UV-Vis diode array detector (DAD) at 254 nm. The compound must exhibit an Area Under the Curve (AUC) purity of >98% to be cleared for downstream biological or material assays.



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Fig 2: Analytical validation workflow confirming molecular weight and structural integrity.

Conclusion

N-(2,5-dimethoxyphenyl)hexanamide is a structurally optimized intermediate boasting a precise molecular weight of 251.32 g/mol. By adhering to the self-validating synthetic and analytical protocols outlined above, research teams can guarantee high-yield, high-purity generation of this scaffold, thereby accelerating downstream drug discovery and material science applications.

References

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Sources

- 1. N-(2,5-dimethoxyphenyl)hexanamide CAS#: 303092-25-3 [[m.chemicalbook.com](https://www.chemicalbook.com)]
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